

# Physical and chemical properties of industrial calcium silicon alloys

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An In-depth Technical Guide to the Physical and Chemical Properties of Industrial **Calcium Silicon** Alloys

For Researchers, Scientists, and Material Science Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of industrial **calcium silicon** (CaSi) alloys. It details the material's composition, its critical role in modern metallurgy, and the experimental protocols used for its characterization. This document is intended to be a key resource for professionals in materials science, research, and development.

## Physical Properties

**Calcium silicon** alloy is a ferroalloy primarily composed of elemental silicon and calcium, with varying amounts of iron and other impurities.[1] It typically appears as a gray or dark grey metallic solid and is supplied in various forms, including lumps, granules, or powder, to meet specific industrial application needs.[2][3]

Key physical properties are summarized in the table below. These values are critical for understanding the alloy's behavior during its application in high-temperature environments such as molten steel or iron.

Property	Value	Source(s)
Appearance	Gray or dark grey metallic solid (lumps, granules, powder)	[2][3]
Density	Approximately 2.2 - 2.9 g/cm <sup>3</sup>	[4][5]
Melting Range	980 - 1350 °C	[4][5][6]
Key Compounds	CaSi, Ca <sub>2</sub> Si, CaSi <sub>2</sub> (CaSi <sub>2</sub> is most stable industrially)	[4]

## Chemical Composition of Industrial Grades

Industrial **calcium silicon** alloys are categorized into different grades based on their calcium and silicon content. The precise composition, including the allowable limits for impurities like carbon, aluminum, phosphorus, and sulfur, is critical as it directly influences the alloy's performance as a deoxidizer, desulfurizer, and inclusion modifier.[1][7]

Below is a summary of common commercial grades and their specified chemical compositions.

Grade Designation	Calcium (Ca) %	Silicon (Si) %	Carbon (C) % (max)	Aluminum (Al) % (max)	Phosphorus (P) % (max)	Sulfur (S) % (max)	Source(s)
Ca31Si60	≥ 31	55 - 65	1.0	2.4	0.04	0.05	<a href="#">[1]</a> <a href="#">[6]</a>
Ca30Si60	≥ 30	55 - 65	1.0	2.4	0.04	0.05	<a href="#">[7]</a> <a href="#">[8]</a>
Ca28Si60	≥ 28	55 - 65	1.0	2.4	0.04	0.05	<a href="#">[1]</a> <a href="#">[6]</a>
Ca24Si60	≥ 24	55 - 65	1.0	2.5	0.04	0.04	<a href="#">[6]</a> <a href="#">[9]</a>
Ca20Si55	≥ 20	50 - 60	1.0	2.5	0.04	0.04	<a href="#">[6]</a> <a href="#">[9]</a>
Ca16Si55	≥ 16	50 - 60	1.0	2.5	0.04	0.04	<a href="#">[6]</a> <a href="#">[9]</a>

Note: Compositions can be customized upon request. Other multi-element alloys, such as Si-Ca-Al and Si-Ca-Ba, are also produced for specific applications.[\[9\]](#)

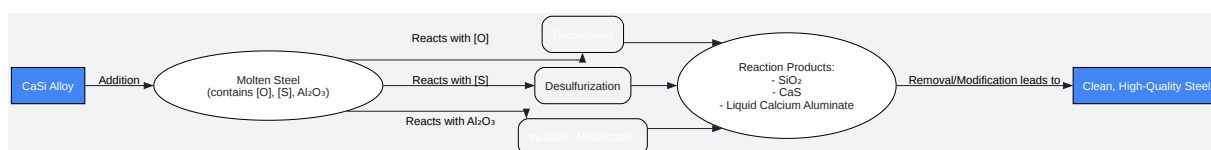
## Core Chemical Reactions in Metallurgical Applications

The efficacy of **calcium silicon** alloy in steelmaking and foundry applications stems from the strong chemical affinity of calcium and silicon for oxygen, sulfur, and other non-metallic elements at the high temperatures of molten metal.[\[10\]](#) The addition of CaSi to molten steel produces a strong exothermic effect.[\[9\]](#)

Key Functions:

- **Deoxidation:** Calcium and silicon are potent deoxidizers, reacting with dissolved oxygen in molten steel to form stable oxides. These reaction products are easy to float and remove, resulting in cleaner steel.[\[2\]](#)[\[10\]](#)[\[11\]](#)

- Desulfurization: Calcium effectively reacts with sulfur to form calcium sulfide (CaS), reducing the sulfur content in steel and preventing hot brittleness.[2][3]
- Inclusion Modification: This is a critical function where calcium alters the shape, size, and composition of non-metallic inclusions.[2][10] Notably, it transforms hard, solid, and abrasive alumina ( $\text{Al}_2\text{O}_3$ ) inclusions into softer, globular, and lower-melting-point calcium aluminates.[10] This modification improves the steel's fluidity, castability, ductility, and machinability.[2][10]



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Caption: Core chemical pathways of CaSi alloy in steel refining.

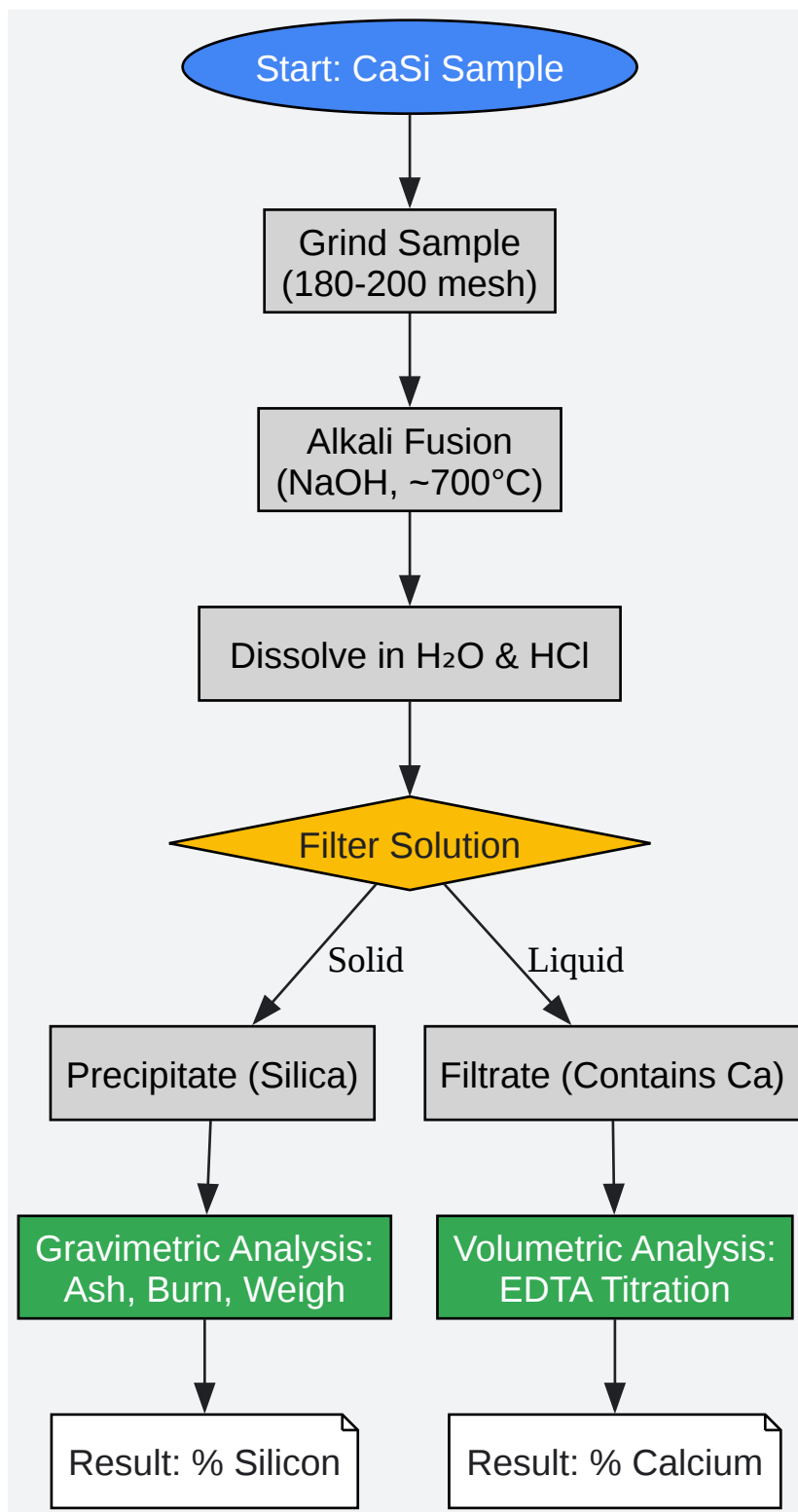
## Industrial Production Workflow

The industrial production of **calcium silicon** alloy is an energy-intensive process conducted in an electric arc furnace (EAF) or submerged arc furnace (SAF).[12][13] The process involves the carbothermic reduction of silica and lime at very high temperatures.[1]

The primary steps are:

- Raw Material Selection: High-quality raw materials, including silica (from quartz), lime (from limestone), and a carbonaceous reducing agent (like coke), are selected and precisely mixed.[12][13]

- Smelting: The mixture is charged into a furnace and heated to temperatures between 1500°C and 1800°C.[1][12] The high temperature facilitates the reduction reactions where carbon reduces silicon dioxide and calcium oxide to form the molten CaSi alloy.[12]
- Tapping and Casting: The molten alloy is tapped from the furnace into molds where it cools and solidifies into large blocks.[13]
- Crushing and Sizing: Once cooled, the solidified alloy is crushed and sized into lumps or granules according to customer specifications.[13]
- Quality Control & Packaging: Throughout the process, strict quality control measures, including chemical analysis, are implemented to ensure the final product meets the required grade specifications. The finished product is then packaged in large bags for shipment.[13]



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## References

- 1. Calcium Silicon-Anyang Lishi Industrial Co., Ltd [lsalloy.com]
- 2. zxferroalloy.com [zxferroalloy.com]
- 3. filab.fr [filab.fr]
- 4. Calcium Silicon Alloy (Ca-Si): Introduction and Applications-Anyang Lishi Industrial Co., Ltd [lsalloy.com]
- 5. sanchengalloy.com [sanchengalloy.com]
- 6. jfdyj.com [jfdyj.com]
- 7. Calcium Silicon Alloy & Powder For Sale - Foosoon Trading [foosoonhk.com]
- 8. HONGXI GROUP [gr-metallurgy.com]
- 9. fesialloy.com [fesialloy.com]
- 10. Calcium-Silicon alloysâFADSGCEs main usage or application - Knowledge - Winfred International Metal Limited [winfredint.com]
- 11. xlsferroalloy.com [xlsferroalloy.com]
- 12. beifangalloy.com [beifangalloy.com]
- 13. beifangalloy.com [beifangalloy.com]
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